

N-(5-Chloro-2-hydroxyphenyl)acetamide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N*-(5-Chloro-2-hydroxyphenyl)acetamide

Cat. No.: B133537

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties, experimental protocols for their determination, and relevant biological context for **N-(5-Chloro-2-hydroxyphenyl)acetamide**. This compound, belonging to the substituted acetamide class, holds potential for investigation in various research and development pipelines.

Physicochemical Data

The accurate determination of physical constants such as melting and boiling points is fundamental for the characterization and assessment of the purity of a chemical compound. While a definitive experimental melting point for **N-(5-Chloro-2-hydroxyphenyl)acetamide** is not readily available in publicly accessible databases, a boiling point has been reported.

Property	Value	Source
Melting Point	Data not available	-
Boiling Point	367 °C at 760 mmHg	[1]

Note: The absence of a readily available, experimentally determined melting point in the literature highlights an opportunity for further fundamental characterization of this compound.

Experimental Protocols

The following sections detail standardized laboratory procedures for the determination of the melting and boiling points of organic compounds like **N-(5-Chloro-2-hydroxyphenyl)acetamide**.

Determination of Melting Point

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. A sharp melting range typically indicates a high degree of purity, whereas a broad melting range often suggests the presence of impurities.

Methodology: Capillary Method

This is a common and reliable method for determining the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** Ensure the sample of **N-(5-Chloro-2-hydroxyphenyl)acetamide** is completely dry and finely powdered. Use a mortar and pestle to grind the crystals if necessary.
- **Capillary Tube Loading:** Tap the open end of a capillary tube into the powdered sample to pack a small amount of the compound into the tube. The packed sample should be approximately 2-3 mm in height.

- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.
- **Heating:** Begin heating the block. For an unknown compound, a rapid initial heating can be performed to determine an approximate melting range.
- **Observation and Measurement:** For an accurate measurement, repeat the determination with a fresh sample, heating rapidly to about 15-20 °C below the approximate melting point. Then, reduce the heating rate to 1-2 °C per minute.
- **Record the Melting Range:** Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample has completely liquefied (the end of melting). This range is the melting point of the sample.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. For pure compounds, this is a characteristic physical constant.

Methodology: Micro Boiling Point Determination (Siwoloboff Method)

This method is suitable for small quantities of liquid.

Apparatus:

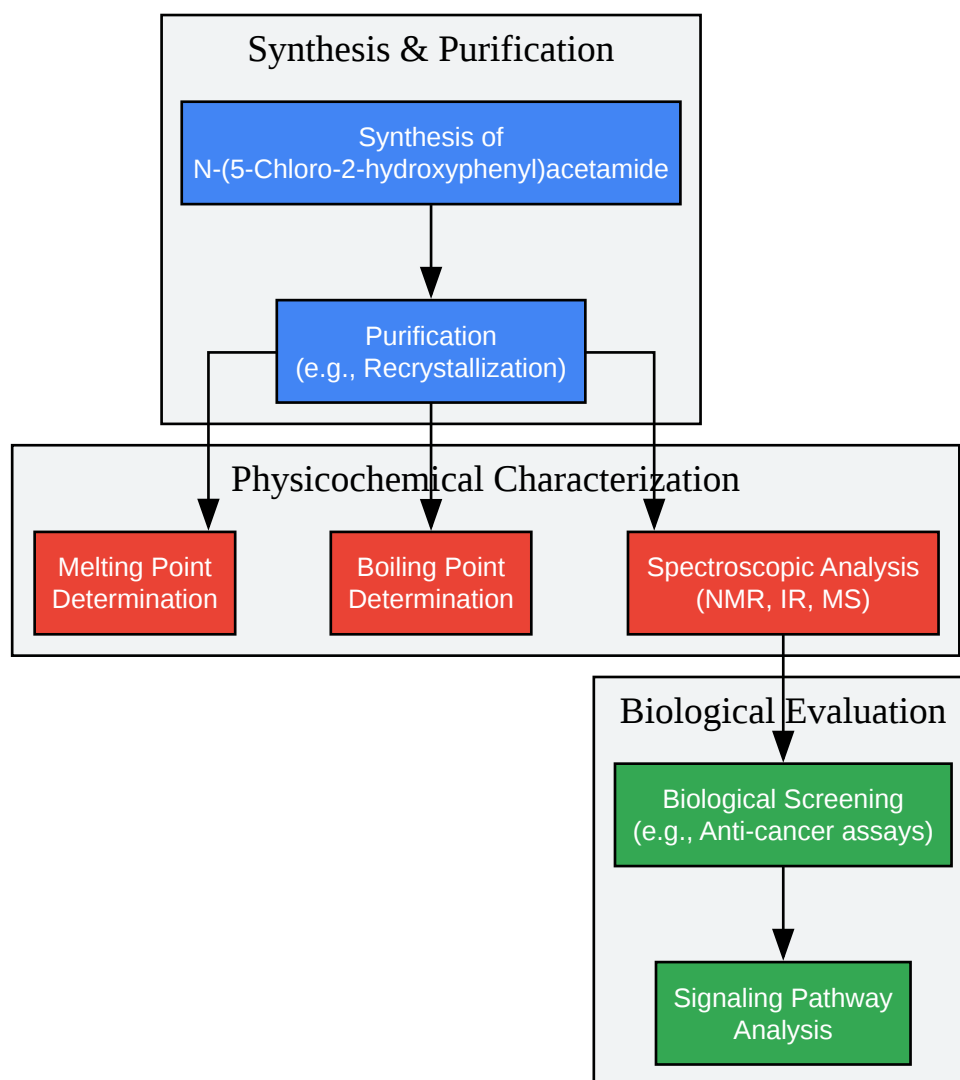
- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating bath (e.g., oil bath or heating block)
- Rubber band or wire to attach the test tube to the thermometer

Procedure:

- **Sample Preparation:** Place a small amount (approximately 0.5 mL) of the liquid sample into the small test tube.
- **Capillary Insertion:** Place the capillary tube, with its sealed end facing up, into the test tube containing the sample.
- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band or wire, ensuring the bulb of the thermometer is level with the bottom of the test tube.
- **Heating:** Immerse the assembly into a heating bath. Heat the bath gradually while stirring to ensure uniform temperature distribution.
- **Observation:** As the liquid heats, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- **Measurement:** Continue heating until a steady and rapid stream of bubbles is observed. Then, remove the heat source and allow the bath to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid begins to enter the capillary tube.

Logical Workflow for Compound Characterization

The process of characterizing a novel or synthesized compound follows a logical progression of experimental steps.

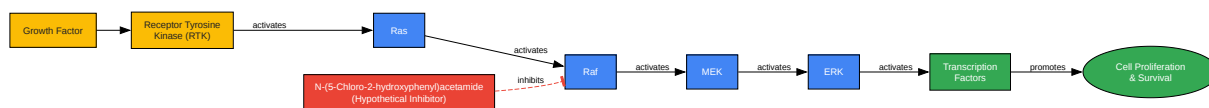


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Caption: Workflow for the synthesis, characterization, and biological evaluation of a target compound.

Potential Signaling Pathway Involvement in Cancer

Substituted acetamides are a class of compounds that have been investigated for their potential as anti-cancer agents. While the specific signaling pathways affected by **N-(5-Chloro-2-hydroxyphenyl)acetamide** have not been elucidated, related compounds have been shown to modulate pathways critical for cancer cell proliferation and survival. A plausible hypothetical target for such compounds could be the Ras-Raf-MEK-ERK signaling pathway, which is frequently dysregulated in various cancers.



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References

- 1. molbase.com [molbase.com]
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